

4-Chloro-2-(trifluoroacetyl)aniline hydrochloride hydrate solubility data

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Compound of Interest

Compound Name: 4-Chloro-2-(trifluoroacetyl)aniline hydrochloride hydrate

Cat. No.: B019674

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An In-depth Technical Guide on the Solubility of **4-Chloro-2-(trifluoroacetyl)aniline Hydrochloride Hydrate**

For Researchers, Scientists, and Drug Development Professionals

Introduction

4-Chloro-2-(trifluoroacetyl)aniline hydrochloride hydrate is a chemical compound of interest in pharmaceutical research, notably as an inhibitor of HIV-1 reverse transcriptase. A thorough understanding of its solubility is critical for drug development, formulation, and various experimental designs. This guide provides a summary of available solubility data, detailed experimental protocols for its determination, and a logical workflow for the solubility assessment process.

Solubility Data

Quantitative solubility data for **4-Chloro-2-(trifluoroacetyl)aniline hydrochloride hydrate** is limited in publicly available literature. However, a key data point has been identified and is presented below. To provide a broader context, qualitative solubility information for structurally related compounds is also discussed.

Quantitative Solubility

The following table summarizes the known quantitative solubility data for **4-Chloro-2-(trifluoroacetyl)aniline hydrochloride hydrate**.

Solvent	Solubility	Molar Concentration (mM)
Dimethyl Sulfoxide (DMSO)	45 mg/mL	173.05

Sonication is recommended to achieve this solubility in DMSO.

Qualitative Solubility and Data on Structurally Similar Compounds

Due to the limited specific data for the title compound, an analysis of structurally similar molecules can provide valuable insights into its likely solubility profile:

- Aniline: The parent amine, aniline, is soluble in most organic solvents such as ethanol, ether, and benzene.[\[1\]](#)
- Chloroaniline Hydrochloride Salts: As a hydrochloride salt, the compound is expected to have increased aqueous solubility compared to its free base. For instance, 4-chloroaniline hydrochloride is soluble in water and moderately soluble in polar solvents like ethanol.[\[2\]](#)[\[3\]](#) [\[4\]](#) The presence of the polar hydrochloride moiety generally enhances solubility in polar protic solvents.
- Fluorinated Anilines: The trifluoroacetyl group introduces fluorine atoms, which can influence solubility. While fluorination can sometimes decrease aqueous solubility due to the hydrophobicity of fluorine, the overall solubility will be a balance between the polar aniline hydrochloride and the more non-polar trifluoroacetyl and chloro-substituted phenyl ring. For example, 4-fluoroaniline is reported to be insoluble in water.[\[5\]](#)[\[6\]](#)

Based on these related compounds, it can be inferred that **4-Chloro-2-(trifluoroacetyl)aniline hydrochloride hydrate** is likely to be soluble in polar organic solvents and may exhibit some solubility in aqueous media, particularly under acidic conditions which would favor the protonated amine.

Experimental Protocols for Solubility Determination

A standard and widely accepted method for determining the equilibrium solubility of a compound is the shake-flask method. This protocol is recommended by regulatory bodies for the characterization of active pharmaceutical ingredients (APIs).

Principle

The shake-flask method involves agitating an excess amount of the solid compound in a specific solvent system until equilibrium is reached. The saturated solution is then filtered, and the concentration of the dissolved solute is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC).

Materials and Equipment

- **4-Chloro-2-(trifluoroacetyl)aniline hydrochloride hydrate** (solid)
- Selected solvents (e.g., deionized water, phosphate buffer pH 7.4, 0.1 N HCl, ethanol, methanol)
- Shaker or orbital incubator capable of maintaining a constant temperature
- Centrifuge
- Syringe filters (e.g., 0.22 µm PVDF or PTFE)
- Analytical balance
- Volumetric flasks and pipettes
- HPLC system with a UV detector
- Vials for sample collection and analysis

Procedure

- Preparation: Add an excess amount of **4-Chloro-2-(trifluoroacetyl)aniline hydrochloride hydrate** to a series of vials, each containing a known volume of the desired solvent. The excess solid is crucial to ensure that a saturated solution is formed.

- **Equilibration:** Seal the vials and place them in a shaker or incubator at a controlled temperature (e.g., 25 °C or 37 °C). Agitate the samples for a predetermined period (e.g., 24-48 hours) to allow the system to reach equilibrium. Preliminary studies may be needed to determine the time required to reach equilibrium.
- **Phase Separation:** After equilibration, remove the vials and allow the undissolved solid to settle. Centrifuge the samples to further separate the solid from the supernatant.
- **Sample Collection:** Carefully withdraw an aliquot of the clear supernatant using a syringe and filter it through a syringe filter to remove any remaining solid particles.
- **Dilution:** Accurately dilute the filtered supernatant with a suitable solvent (often the mobile phase of the analytical method) to a concentration within the calibrated range of the analytical instrument.
- **Quantification:** Analyze the diluted samples using a validated HPLC method to determine the concentration of the dissolved compound.

Analytical Method: High-Performance Liquid Chromatography (HPLC)

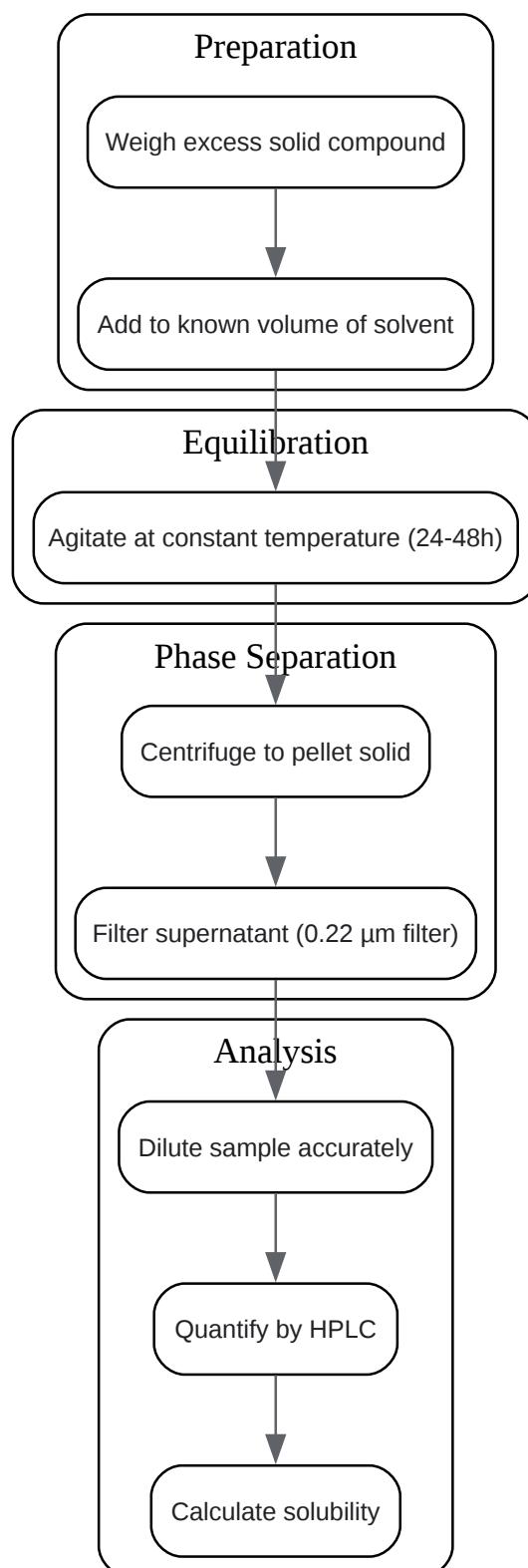
HPLC with UV detection is a common and reliable method for quantifying aniline derivatives.

- **Column:** A reversed-phase C18 column is typically suitable.
- **Mobile Phase:** A mixture of an aqueous buffer (e.g., phosphate buffer) and an organic solvent like acetonitrile or methanol is commonly used. The exact composition may need to be optimized.
- **Detection:** UV detection at a wavelength where the compound has significant absorbance.
- **Quantification:** A calibration curve should be prepared using standard solutions of known concentrations of **4-Chloro-2-(trifluoroacetyl)aniline hydrochloride hydrate**. The concentration of the experimental samples can then be determined from this curve.

Visualizations

Experimental Workflow for Solubility Determination

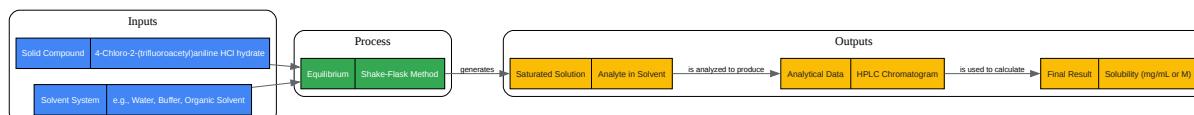
The following diagram illustrates the key steps in the experimental workflow for determining the solubility of **4-Chloro-2-(trifluoroacetyl)aniline hydrochloride hydrate**.

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Experimental workflow for the shake-flask solubility method.

Logical Relationship in Solubility Analysis

The following diagram illustrates the logical flow from experimental setup to the final determination of solubility, highlighting the key inputs and outputs of the process.



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